

Safeguarding Your Laboratory: Proper Disposal Procedures for Erastin

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Compound of Interest

Compound Name: *Erastin*

Cat. No.: *B1684096*

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For researchers, scientists, and drug development professionals, the integrity of your work is intrinsically linked to the safety of your laboratory environment. Handling potent, research-grade compounds like **Erastin**, a pioneering inducer of ferroptosis, demands rigorous adherence to safety and disposal protocols. This guide provides essential, step-by-step logistical information to ensure the safe handling and disposal of **Erastin**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical management.

Immediate Safety and Handling Precautions

Erastin is classified as a hazardous substance, primarily due to its acute oral toxicity.[1][2][3] While some suppliers may provide differing classifications, it is imperative to handle **Erastin** with the highest degree of caution.[4]

Personal Protective Equipment (PPE): Always handle **Erastin** in a designated area, such as a certified chemical fume hood. The following PPE is mandatory:

- **Gloves:** Nitrile gloves should be worn. For any extensive handling, consider double-gloving.
- **Eye Protection:** Chemical safety goggles are required to protect from dust particles.
- **Lab Coat:** A standard lab coat should be worn to protect skin and clothing.

Safe Handling Advice:

- Avoid contact with skin, eyes, and clothing.[1]

- Do not breathe in dust.[1]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke in areas where **Erastin** is handled or stored.[1][2]
- Store the compound locked up, in a tightly closed container in a dry, well-ventilated place.[1][2][4]

Chemical and Hazard Profile

For quick reference, the key quantitative data for **Erastin** is summarized below. Understanding these properties is the first step in safe handling and disposal planning.

| Property | Value | Citation(s) |
|-------------------------|---|-------------|
| Chemical Name | 2-[1-[4-[2-(4-chlorophenoxy)acetyl]-1-piperazinyl]ethyl]-3-(2-ethoxyphenyl)-4(3H)-Quinazolinone | [5][6] |
| Molecular Formula | C ₃₀ H ₃₁ ClN ₄ O ₄ | [4][5] |
| Molecular Weight | 547.04 g/mol | [4][5] |
| CAS Number | 571203-78-6 | [2][5] |
| Appearance | Solid, Crystalline | [2][3] |
| Primary Hazard | Acute Toxicity - Oral (Category 3), Toxic if swallowed | [1][2] |
| Other Potential Hazards | Toxic in contact with skin, Toxic if inhaled | [3] |

**Operational Plans: Disposal and Decontamination

The cardinal rule for **Erastin** disposal is that it must not be discarded down the drain or in regular laboratory trash.[4] All **Erastin** waste is considered hazardous and must be disposed of

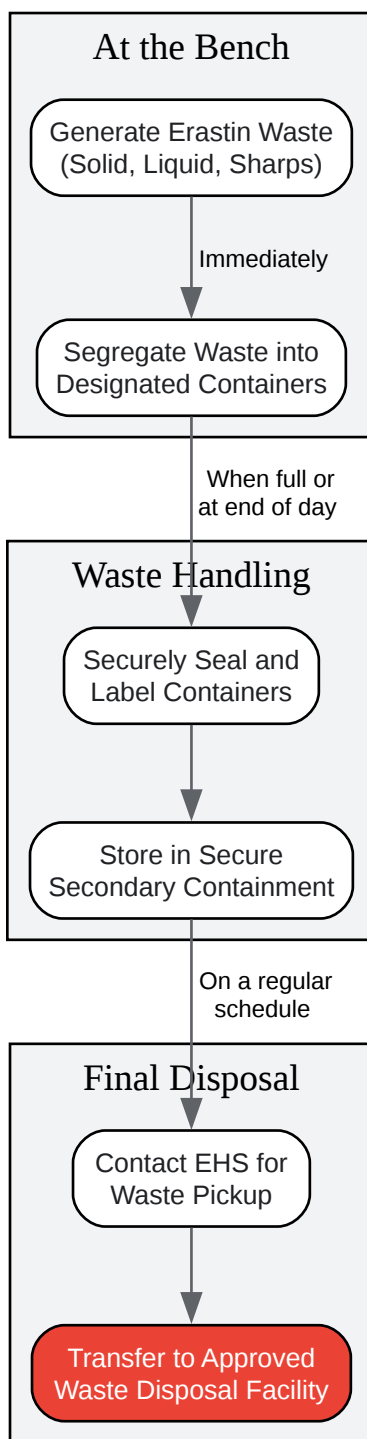
through an approved waste disposal plant or a licensed hazardous waste contractor.^[1]^[3]

Step-by-Step Erastin Waste Disposal Protocol

This protocol covers the disposal of pure **Erastin**, contaminated labware, and solutions.

- Segregation of Waste:
 - Designate a specific, clearly labeled hazardous waste container for all **Erastin**-contaminated materials.
 - Solid Waste: This includes contaminated gloves, pipette tips, weigh boats, and paper towels. Collect these items in a durable, sealable plastic bag or a designated solid waste container.
 - Liquid Waste: Collect aqueous solutions containing **Erastin** in a sealed, non-reactive (e.g., glass or polyethylene) waste container. Do not mix with other chemical waste unless approved by your institution's Environmental Health and Safety (EHS) office.
 - "Sharps" Waste: Contaminated needles or other sharps must be placed in a designated sharps container.
- Packaging and Labeling:
 - Ensure all waste containers are sealed tightly to prevent leaks or spills.
 - Label every container clearly with "Hazardous Waste," "**Erastin**," and the appropriate hazard pictogram (e.g., skull and crossbones for acute toxicity).^[2] The label should also include the date and the name of the generating laboratory/researcher.
- Storage Pending Disposal:
 - Store the sealed and labeled waste containers in a designated, secure secondary containment area.
 - This storage area should be away from incompatible materials, such as strong oxidizing agents.^[1]

- Arranging for Disposal:
 - Contact your institution's EHS office or your contracted hazardous waste disposal service to schedule a pickup.
 - Provide them with a full inventory of the waste being collected. Never leave hazardous waste unattended in hallways or loading docks.



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A logical workflow for the proper disposal of **Erastin** waste.

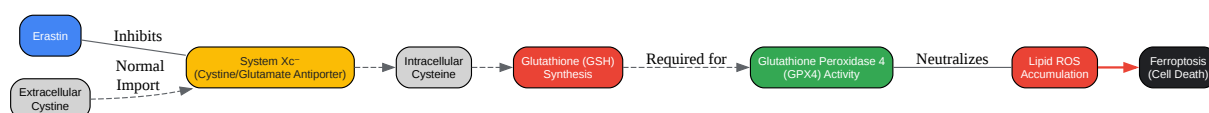
Experimental Protocol: Small-Scale Spill Decontamination

This protocol details the methodology for cleaning a small spill of solid **Erastin** powder (<100 mg) within a chemical fume hood.

- Immediate Response:
 - Ensure the fume hood sash is at the appropriate height.
 - Alert others in the immediate area.
 - Ensure you are wearing the correct PPE (double gloves, lab coat, safety goggles).
- Decontamination Procedure:
 - Gently cover the spill with absorbent paper towels to prevent the powder from becoming airborne.
 - Carefully wet the paper towels with a 70% ethanol solution to dampen the powder. Do not pour liquid directly onto the spill.
 - Wipe the spill area from the outside inwards, using fresh paper towels for each wipe.
 - Place all used cleaning materials into the designated solid hazardous waste container for **Erastin**.
- Final Cleaning:
 - Clean the spill surface with a detergent solution, followed by a rinse with clean water.
 - Dispose of these cleaning materials as hazardous waste as well.
- Documentation:
 - Record the spill and the cleanup procedure in your laboratory notebook. Report the incident to your lab supervisor and EHS office as required by your institution's policies.

Mechanism of Action: Erastin-Induced Ferroptosis

Erastin triggers a unique form of iron-dependent, non-apoptotic cell death known as ferroptosis.[7] Its mechanism primarily involves the inhibition of the System Xc⁻ cystine/glutamate antiporter, which sets off a cascade of oxidative stress that is lethal to certain cells, particularly specific types of cancer cells.[6][7]



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Signaling pathway of **Erastin**-induced ferroptosis.

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